2-Methylcinnamic Acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Methylcinnamic Acid*
CAS No.:	*939-57-1*
Cat. No.:	*B186530*

Get Quote

An In-Depth Technical Guide to **2-Methylcinnamic Acid** for Researchers and Drug Development Professionals

Executive Summary

2-Methylcinnamic acid, specifically the (E)-isomer, is an aromatic carboxylic acid with significant applications in organic synthesis and pharmaceutical research. As a derivative of cinnamic acid, it serves as a valuable building block for complex molecular architectures and exhibits intrinsic biological activities. This guide provides a comprehensive technical overview of its chemical properties, synthesis, analytical characterization, and applications, with a focus on providing practical, field-proven insights for researchers, scientists, and drug development professionals. We will delve into the causality behind experimental choices and provide self-validating protocols to ensure scientific integrity and reproducibility.

Chemical Identity and Core Properties

2-Methylcinnamic acid is structurally defined by a phenyl ring substituted with a methyl group at the ortho (2-position) and an acrylic acid group. The trans or (E)-isomer is the most common and stable configuration.

© 2026 BenchChem. All rights reserved.

Table 1: Core Chemical Identifiers

Identifier	Value	Reference
Chemical Name	**(2E)-3-(2-methylphenyl)prop-2-enoic acid**	**[1]**
Synonyms	o-Methylcinnamic acid, 3-o-Tolylacrylic acid	[1][2]
CAS Number	2373-76-4 (predominantly trans)	[3]
Molecular Formula	$C_{10}H_{10}O_2$	[3]
Molecular Weight	162.19 g/mol	[3]

| InChI Key | RSWBWHPZXKLUEX-VOTSOKGWSA-N |[1][3] |

Physicochemical Properties

The physical properties of **2-Methylcinnamic acid** are critical for its handling, purification, and application in synthesis. The compound is typically a white to off-white crystalline solid at room temperature.[1][4]

Table 2: Physicochemical Data for (E)-**2-Methylcinnamic Acid**

© 2026 BenchChem. All rights reserved.

Property	Value	Notes & Causality
Appearance	**White to light yellow crystalline powder**	**The crystalline nature is due to strong intermolecular hydrogen bonding between the carboxylic acid moieties.**
Melting Point	174-176 °C	This relatively high melting point is indicative of a stable crystal lattice, reinforced by hydrogen bonding and efficient packing.[3][4][5]
Boiling Point	~307 °C (at 760 mmHg)	The high boiling point reflects the compound's polarity and molecular weight. Note: Significant decomposition may occur at this temperature.
Solubility	Insoluble in water; Soluble in ethanol, ether	The nonpolar phenyl ring and methyl group dominate its solubility profile, making it soluble in organic solvents, while the polar carboxyl group is insufficient to grant significant aqueous solubility.

| pKa | ~4.5 | This value is typical for a carboxylic acid conjugated with an aromatic system, indicating it is a weak acid.[1][5] |

Synthesis and Mechanistic Pathways

The most reliable and scalable synthesis of (E)-**2-Methylcinnamic acid** is achieved via a Knoevenagel-Doebner condensation. This reaction is favored in a laboratory setting due to its high yield and stereoselectivity for the trans-isomer.

© 2026 BenchChem. All rights reserved.

Mechanism Rationale: The reaction involves the condensation of 2-methylbenzaldehyde with malonic acid. Pyridine acts as a base to deprotonate malonic acid, forming a nucleophilic enolate which then attacks the aldehyde carbonyl. The subsequent dehydration and decarboxylation are driven by heating, leading to the formation of the thermodynamically more stable (E)-alkene.

Laboratory-Scale Synthesis Protocol

The following protocol is adapted from established literature procedures.[4]

Step 1: Reagent Setup

- In a round-bottom flask equipped with a reflux condenser, dissolve 2-methylbenzaldehyde (e.g., 50 g, 417 mmol) in pyridine (approx. 2 equivalents, 65 mL).
- Add malonic acid (2 equivalents, 86.6 g, 834 mmol) to the solution under stirring. Rationale: Using an excess of malonic acid ensures the complete consumption of the aldehyde.

Step 2: Reaction

- Heat the reaction mixture to reflux for 4-5 hours. The progress can be monitored by Thin Layer Chromatography (TLC). Rationale: The elevated temperature is necessary to drive the decarboxylation of the intermediate.

Step 3: Work-up and Isolation

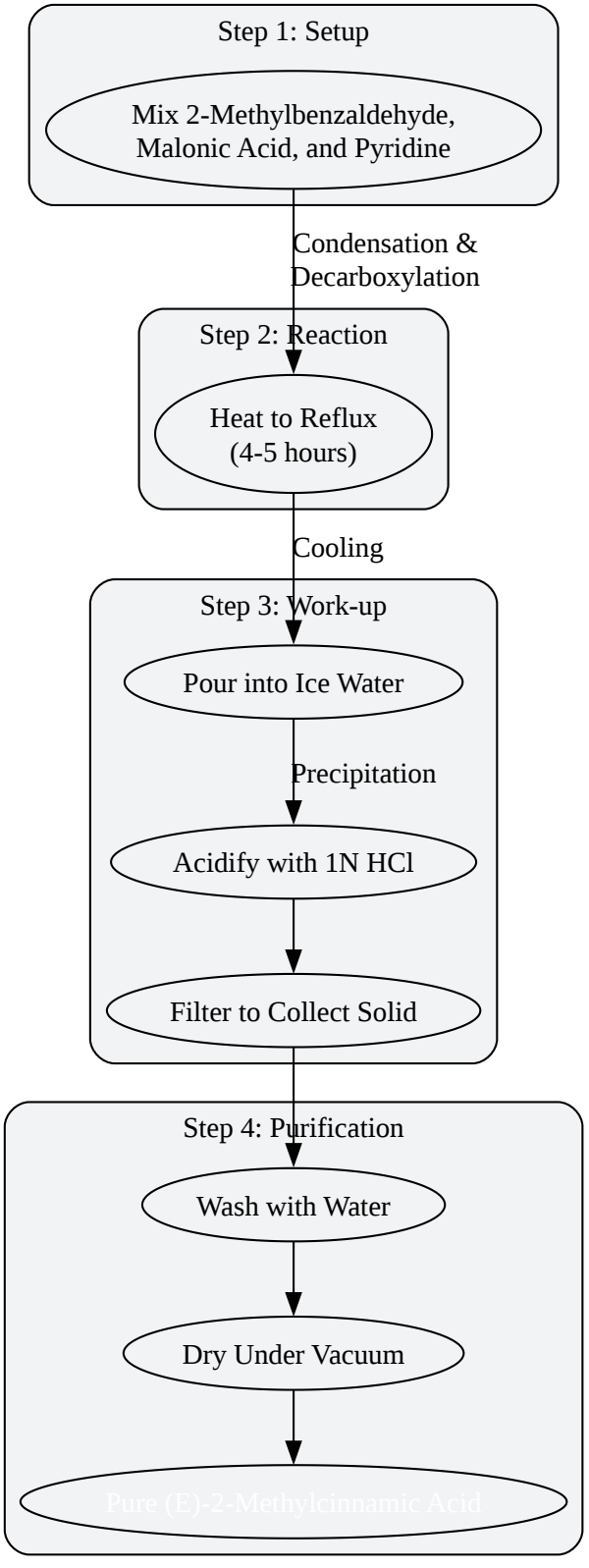
- After completion, cool the mixture and slowly pour it into a beaker of ice water.
- Acidify the aqueous mixture with 1N HCl until precipitation of the product is complete. Rationale: Protonation of the carboxylate salt renders the product insoluble in water.
- Collect the precipitated white solid by filtration.

Step 4: Purification

- Wash the solid with cold water to remove residual pyridine and salts.

© 2026 BenchChem. All rights reserved.

- Dry the product under high vacuum for 3-4 hours. For higher purity, recrystallization from an ethanol/water mixture can be performed.



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Workflow for the synthesis of **2-Methylcinnamic Acid**.

Spectroscopic and Analytical Characterization

Accurate characterization is essential to confirm the structure and purity of the synthesized compound. While a complete public spectral database for **2-methylcinnamic acid** is sparse, we can predict its spectral features based on its structure and data from closely related isomers like 3- and 4-methylcinnamic acid.[6]

^{1}H NMR (Proton NMR):

- Carboxylic Acid Proton (-COOH): A broad singlet expected far downfield, typically >12 ppm.
- Vinyl Protons (-CH=CH-): Two doublets. The proton alpha to the carbonyl will be further upfield (~6.4 ppm) than the beta proton (~7.8 ppm). They will exhibit a large coupling constant (J ≈ 16 Hz), confirming the trans configuration.
- Aromatic Protons (Ar-H): A complex multiplet pattern between 7.1-7.6 ppm integrating to 4 protons. The ortho-methyl group breaks the symmetry, leading to distinct signals for each aromatic proton.
- Methyl Proton (-CH_3): A sharp singlet around 2.4 ppm.

^{13}C NMR (Carbon NMR):

- Carbonyl Carbon (C=O): Expected around 167-170 ppm.
- Vinyl Carbons (-CH=CH-): Two signals, typically in the 118-145 ppm range.
- Aromatic Carbons (Ar-C): Six signals are expected due to the lack of symmetry. The carbon bearing the methyl group (C2) and the carbon attached to the vinyl group (C1) will be distinct from the other four CH carbons in the aromatic region (125-140 ppm).
- Methyl Carbon (-CH_3): A signal around 20-22 ppm.

© 2026 BenchChem. All rights reserved.

FTIR (Fourier-Transform Infrared Spectroscopy): Key vibrational bands confirm the presence of the essential functional groups.[7]

- O-H Stretch: A very broad band from ~2500-3300 cm^{-1}, characteristic of a hydrogen-bonded carboxylic acid.
- C=O Stretch: A strong, sharp absorption at ~1680-1700 cm^{-1}, indicative of a conjugated carbonyl group.
- C=C Stretch: An absorption around 1620-1640 cm^{-1}.
- Aromatic C-H/C=C: Stretches above 3000 cm^{-1} and ring vibrations in the 1450-1600 cm^{-1} region.

Purity Analysis via HPLC

High-Performance Liquid Chromatography (HPLC) is the standard method for assessing the purity of **2-Methylcinnamic acid**.

Protocol: Reversed-Phase HPLC for Purity Assessment

- Column: C18 stationary phase (e.g., 5 µm, 4.6 x 250 mm). Rationale: The nonpolar C18 phase provides excellent retention for the aromatic compound.
- Mobile Phase: Acetonitrile : 0.1% Phosphoric Acid in Water (e.g., 60:40, v/v). Rationale: The acidic aqueous component suppresses the ionization of the carboxylic acid, leading to sharper peaks and better retention.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 272 nm. Rationale: This wavelength corresponds to the strong π-π* transition of the conjugated system.*
- Sample Preparation: Accurately weigh and dissolve the sample in the mobile phase to a concentration of ~100 µg/mL. Filter through a 0.45 µm syringe filter before injection.
- Analysis: Purity is determined by calculating the area percentage of the main peak relative to the total area of all observed peaks.

© 2026 BenchChem. All rights reserved.

Applications in Pharmaceutical Research and Drug Development

2-Methylcinnamic acid is not merely a chemical curiosity; it is a compound of interest due to its utility as a synthetic precursor and its own biological profile.

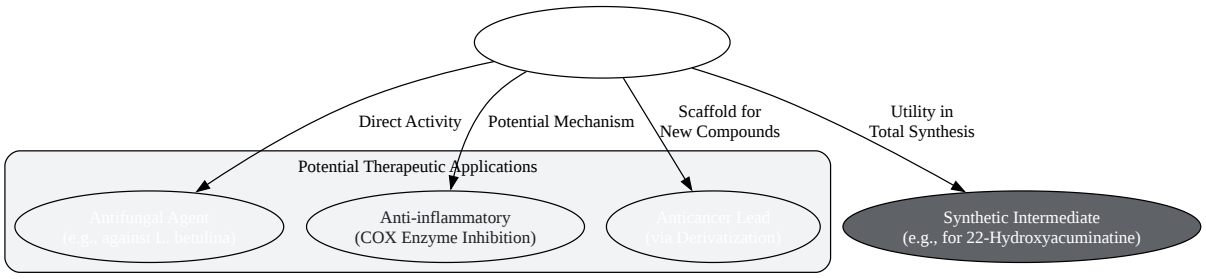
- Synthetic Intermediate: It is a documented starting reagent for the total synthesis of complex natural products, such as the cytotoxic alkaloid 22-hydroxyacuminatine.[4] Its defined structure provides a rigid scaffold for building stereochemically complex molecules.

- Antifungal Activity: The compound has demonstrated significant antifungal activity against both white-rot fungus (Lenzites betulina) and brown-rot fungus (Laetiporus sulphureus).[4][8] This suggests its potential as a lead compound for the development of novel antifungal agents.

- Anti-inflammatory Potential: As a derivative of cinnamic acid, it is hypothesized to interact with inflammatory pathways. Some sources suggest it may inhibit cyclooxygenase (COX) enzymes, which are key targets in anti-inflammatory drug development.

- Scaffold for Drug Discovery: The broader class of cinnamic acid derivatives is known for a wide range of pharmacological activities, including anticancer, antioxidant, and neuroprotective effects. The **2-methylcinnamic acid** structure can be systematically modified to optimize these activities, making it an attractive scaffold for medicinal chemistry campaigns.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Relationship between **2-Methylcinnamic Acid** and its applications.

Safety, Handling, and Storage

As a Senior Application Scientist, ensuring laboratory safety is paramount. Adherence to proper handling protocols is non-negotiable.

- GHS Hazard Classification: **2-Methylcinnamic acid** is classified as an irritant.
  - H315: Causes skin irritation.[1]
  - H319: Causes serious eye irritation.[1]
  - H335: May cause respiratory irritation.[1]
- Personal Protective Equipment (PPE): Always wear safety glasses, chemical-resistant gloves, and a lab coat. When handling the powder, use a fume hood or wear a dust mask to avoid inhalation.[3]
- Storage: The compound should be stored in a cool, dry place away from direct sunlight and strong oxidizing agents. Keep the container tightly sealed to prevent moisture absorption.[4]

© 2026 BenchChem. All rights reserved.

Conclusion

2-Methylcinnamic acid is a versatile compound with a well-defined physicochemical profile and established synthetic routes. Its significance extends from its role as a key intermediate in the synthesis of pharmacologically active natural products to its own demonstrated antifungal properties. For drug development professionals, it represents a promising and modifiable scaffold for generating new chemical entities targeting a range of diseases. The technical protocols and data synthesized in this guide provide a solid foundation for its effective and safe utilization in a research and development setting.

References

- **2-Methylcinnamic acid** CAS#: 2373-76-4. (n.d.). ChemWhat. Retrieved from [Link]
- alpha-Methylcinnamic acid. (n.d.). PubChem. Retrieved from [Link]
- alpha-Methyl cinnamic acid. (n.d.). PubChem. Retrieved from [Link]
- **2-Methylcinnamic acid** 2373-76-4 wiki. (n.d.). Molbase. Retrieved from [Link]
- ^{1}H and ^{13}C NMR spectra of methyl cinnamate monomer and poly(methyl...). (n.d.). ResearchGate. Retrieved from [Link]
- Supplementary Information. (2012). The Royal Society of Chemistry. Retrieved from [Link]
- Interpretation of the infrared spectrum of cinnamic acid. (n.d.). Doc Brown's Chemistry. Retrieved from [Link]
- The spectroscopic (FT-IR, FT-Raman and 1H, 13C NMR) and theoretical studies of cinnamic acid and alkali metal cinnamates. (2007). ResearchGate. Retrieved from [Link]
- α-Methylcinnamic acid. (n.d.). NIST WebBook. Retrieved from [Link]
- **2-Methylcinnamic Acid**. (n.d.). Juelun Chemical. Retrieved from [Link]
- Spectroscopic (FT-IR, FT-Raman, 1H- and 13C-NMR), Theoretical and Microbiological Study of trans o-Coumaric Acid and Alkali Metal o-Coumarates. (2014). National Institutes of Health (NIH). Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- [1H, 13C]-HSQC NMR Spectrum (2D, 600 MHz, H2O, experimental) (HMDB0000567). (n.d.). Human Metabolome Database. Retrieved from [Link]
- Cinnamic Acid Derivatives and Their Biological Efficacy. (2022). MDPI. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Page loading... [wap.guidechem.com]
- 2. 2-Methylcinnamic Acid 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 3. 2-甲基肉桂酸，主要为反式 99% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 2-Methylcinnamic acid CAS#: 2373-76-4 [m.chemicalbook.com]
- 5. chemwhat.com [chemwhat.com]
- 6. rsc.org [rsc.org]
- 7. 1H & 13C NMR spectra IR infrared spectrum of cinnamic acid 3-phenylprop-2-en-oic acid, cinnamic acid C9H8O2, C6H5-CH=CH-COOH prominent wavenumbers cm-1 detecting alkene carbonyl hydroxy hydroxyl functional groups present finger print for identification of cinnamic acid image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 8. 2-Methylcinnamic acid, predominantly trans 99 2373-76-4 [sigmaaldrich.com]
- To cite this document: BenchChem. [2-Methylcinnamic Acid molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b186530/docs#2-methylcinnamic-acid-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.